

A Technical Guide to Copper Phthalate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: **Copper phthalate**

Cat. No.: **B098968**

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This technical guide provides an in-depth overview of **copper phthalate**, a metal-organic complex with notable applications in catalysis and materials science. The information is tailored for researchers, scientists, and professionals in drug development, presenting key chemical identifiers, physicochemical properties, experimental protocols, and logical workflows in a structured format.

Chemical Identifiers and Nomenclature

Copper phthalate is a coordination complex formed between copper(II) ions and phthalate anions. It can exist in various forms, with the most common being copper(II) phthalate. The compound is registered under several CAS numbers, which may reflect different hydration states or preparation methods.[\[1\]](#)

Below is a comprehensive table of identifiers for copper(II) phthalate.

Identifier Type	Value	Source(s)
CAS Number	10027-30-2	[1] [2]
16223-74-8	[1]	
Molecular Formula	C ₈ H ₄ CuO ₄	[1] [2]
Molecular Weight	227.66 g/mol	[1] [2]
IUPAC Name	copper;phthalate	[1]
Synonyms	Copper(II) phthalate, Phthalic acid copper(II) salt, 1,2-Benzenedicarboxylic acid, copper(2+) salt	[2] [3]
InChI	InChI=1S/C8H6O4.Cu/c9-7(10)5-3-1-2-4-6(5)8(11)12;/h1-4H,(H,9,10)(H,11,12);/q;+2/p-2	[1] [2]
InChIKey	GSCLWPQCXDGBU-UHFFFAOYSA-L	[1] [2]
Canonical SMILES	C1=CC=C(C(=C1)C(=O)[O-])C(=O)[O-].[Cu+2]	[1] [2]
PubChem CID	82304	[2]
EC Number	233-068-7	[2]
DSSTox Substance ID	DTXSID70143079	[2]

Physicochemical Properties

The physical and chemical properties of **copper phthalate** are crucial for its handling, application, and analysis. While some properties are readily available, others, such as the melting point, are not consistently reported, likely due to decomposition at elevated temperatures.

Property	Value	Source(s)
Boiling Point	378.3°C at 760 mmHg	[3]
Flash Point	196.7°C	[3]
Vapor Pressure	2.14E-06 mmHg at 25°C	[3]
Appearance	Blue, air-stable crystals (monohydrate form)	[1]

Experimental Protocols

Synthesis of Copper(II) Phthalate Monohydrate

A common method for preparing copper(II) phthalate monohydrate involves the reaction of a copper salt with phthalic acid in an aqueous solution.[1]

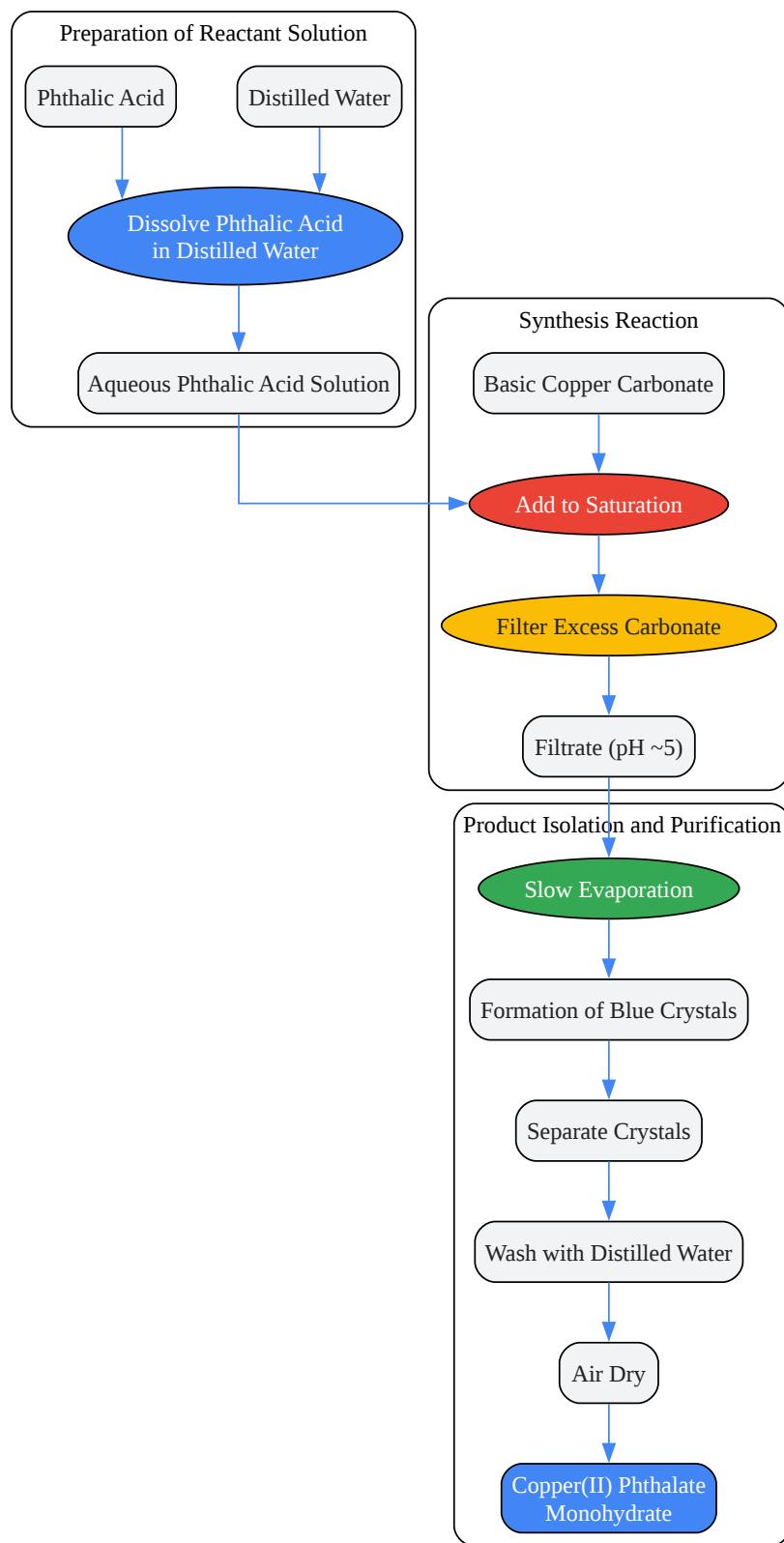
Materials:

- Basic copper carbonate ($\text{CuCO}_3 \cdot \text{Cu}(\text{OH})_2$)
- Phthalic acid ($\text{C}_8\text{H}_6\text{O}_4$)
- Distilled water

Procedure:

- Dissolve phthalic acid in distilled water to create an aqueous solution.
- Add basic copper carbonate to the phthalic acid solution until saturation is reached.
- Filter the solution to remove any excess solid carbonate. The resulting filtrate should have a pH of approximately 5.
- Allow the filtrate to evaporate slowly at room temperature.
- Blue, air-stable crystals of copper(II) phthalate monohydrate will form.
- Separate the crystals from the solution.

- Wash the collected crystals several times with distilled water.
- Air-dry the final product.



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Synthesis workflow for copper(II) phthalate monohydrate.

Thermal Decomposition of Copper(II) Phthalate Monohydrate

The thermal decomposition of copper(II) phthalate monohydrate has been shown to occur in three distinct steps.^[1] This process can be monitored using thermogravimetric analysis (TGA) and differential thermal analysis (DTA).

Methodology: The thermal behavior of copper(II) phthalate monohydrate can be analyzed using a thermogravimetric analyzer. A sample of the crystalline compound is heated at a constant rate in a controlled atmosphere (e.g., air or an inert gas), and the change in mass is recorded as a function of temperature.

Decomposition Steps:

- **First Dehydration Step:** The monohydrate form loses a water molecule to become a hemihydrate. This step follows a unimolecular kinetic law.
- **Second Dehydration Step:** The hemihydrate loses the remaining water to form anhydrous copper(II) phthalate. This step is described by a phase boundary model.
- **Decomposition:** The anhydrous copper(II) phthalate decomposes, with cupric oxide being a final product. This final step adheres to the Erofeev-Avrami equation.

Thermal decomposition pathway of copper(II) phthalate monohydrate.

Crystal Structure

The crystal structure of copper(II) phthalate monohydrate has been determined using three-dimensional X-ray diffraction methods. The compound crystallizes in the monoclinic space group $P2_1/c$.^[4] The structure features two types of copper atoms with distinct coordination environments, both exhibiting distorted octahedral geometries. The phthalate groups and water molecules act as bridging ligands, connecting the copper atoms.^[4]

Applications in Research and Development

Copper phthalate serves as a versatile compound in various scientific and industrial fields.

- **Catalysis:** **Copper phthalate** complexes have demonstrated notable catalytic activity, especially in oxidation reactions, due to their ability to facilitate electron transfer processes. [2] They have also been explored for their potential in environmental remediation, such as the removal of pollutants like dibutyl phthalate.[2]
- **Wood Preservation:** It is utilized as a wood preservative, offering protection against fungal decay and termites, which is particularly valuable in marine and agricultural settings.[3]
- **Pigments and Coatings:** **Copper phthalate** is used as a pigment in paints and coatings, contributing to their durability and performance.[3]
- **Organic Synthesis:** The compound can act as a catalyst in various organic synthesis reactions, helping to improve reaction efficiency.[3]
- **Biological Activity:** Research indicates that copper(II) phthalate can interact with DNA and exhibits cytotoxic effects on certain cancer cell lines in vitro.[2] It has also shown antimicrobial activity against several bacterial strains.[2]

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